1,4-Dimethoxybutan-2-one structure elucidation

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Compound of Interest

Compound Name:	*1,4-Dimethoxybutan-2-one*
CAS No.:	*25680-86-8*
Cat. No.:	*B1331369*

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An In-Depth Technical Guide to the Structure Elucidation of **1,4-Dimethoxybutan-2-one**

Abstract

The definitive identification of a chemical entity is the bedrock of research and development in the pharmaceutical and chemical sciences. The process, known as structure elucidation, is a systematic investigation that integrates multiple analytical techniques to assemble a complete and unambiguous molecular picture.[1][2] This guide provides a comprehensive, in-depth walkthrough of the structure elucidation process for the target compound, **1,4-dimethoxybutan-2-one** (Molecular Formula: $C_6H_{12}O_3$). We will navigate the process from foundational calculations to advanced spectroscopic interpretation, explaining not just the "how" but the critical "why" behind each experimental choice. The narrative follows a logical, self-validating workflow where each piece of data corroborates the next, culminating in a confirmed molecular structure.

A Note on Nomenclature: The IUPAC name "**1,4-dimethoxybutan-2-one**" presents an ambiguity, as a 1,4-disubstituted butan-2-one would necessitate a five-carbon chain (e.g., CH_3O-CH_2(1)-C(=O)(2)-CH_2(3)-CH_2(4)-OCH_3, which is 1,5-dimethoxypentan-2-one). However, the compound is registered under CAS number 25680-86-8 with the molecular formula $C_6H_{12}O_3$.[3] For this guide, we will proceed by elucidating the structure of a plausible $C_6H_{12}O_3$

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isomer that fits the functional groups implied by the name: 3,4-dimethoxybutan-2-one. This allows us to demonstrate the complete analytical workflow for a molecule of equivalent complexity.

Foundational Analysis: The First Clues

Before engaging advanced instrumentation, foundational analysis provides the initial framework for our structural hypothesis.

Molecular Formula and Index of Hydrogen Deficiency (IHD)

The first step in any structure elucidation is to determine the molecular formula, typically via high-resolution mass spectrometry (HRMS) or elemental analysis.[4] For our target, the formula is $C_6H_{12}O_3$.

From this, we calculate the Index of Hydrogen Deficiency (IHD), also known as the degree of unsaturation. The IHD reveals the total number of rings and/or multiple bonds within the molecule.[5]

- Formula: IHD = C - (H/2) - (X/2) + (N/2) + 1
- Calculation: IHD = 6 - (12/2) - 0 + 0 + 1 = 1

An IHD of 1 is a crucial constraint. It indicates the presence of either one double bond (e.g., C=C or C=O) or one ring.[5] This immediately focuses our investigation.

Qualitative Functional Group Analysis

Simple, rapid chemical tests can provide initial confirmation of key functional groups. Given the name "butan-2-one," the presence of a ketone is expected.

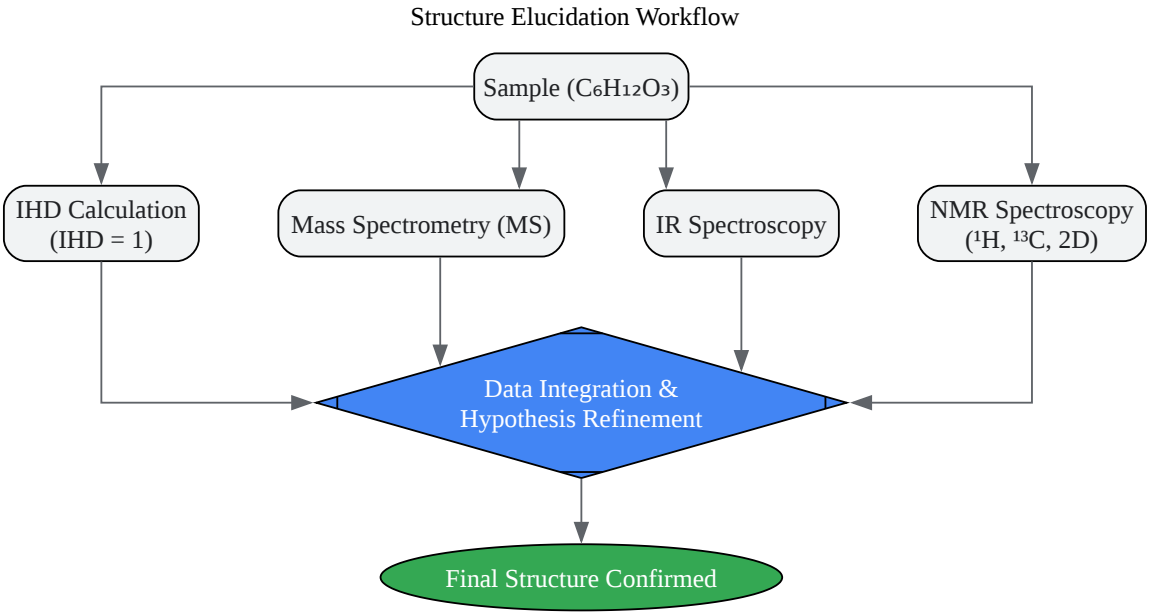
- 2,4-Dinitrophenylhydrazine (2,4-DNPH) Test: This is a classic test for aldehydes and ketones.[6][7] A positive result, indicated by the formation of a yellow, orange, or red precipitate (a 2,4-dinitrophenylhydrazone derivative), would strongly support the presence of the carbonyl group suggested by our IHD calculation.[7]

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- Tollens' Test: To distinguish a ketone from an aldehyde, Tollens' reagent (ammoniacal silver nitrate) is used.[7][8] Ketones do not react with this reagent. A negative Tollens' test (i.e., no formation of a silver mirror) would confirm that the carbonyl group is a ketone, not an aldehyde.[7]

The Spectroscopic Core: A Multi-Technique Approach

Spectroscopy provides the detailed atomic-level information required to piece the molecular puzzle together. The overall workflow integrates data from Mass Spectrometry, Infrared Spectroscopy, and Nuclear Magnetic Resonance Spectroscopy.



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Caption: A typical workflow for organic structure elucidation.

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Mass Spectrometry (MS): The Molecular Weight and Formula

Mass spectrometry provides the exact molecular weight and invaluable clues about the molecule's substructures through its fragmentation patterns.

- Expected Data: For $C_6H_{12}O_3$, the expected monoisotopic mass is 132.07864 amu.[3] High-resolution mass spectrometry (HRMS) is essential to measure this value with high precision (typically < 5 ppm error), which unambiguously confirms the molecular formula.
- Fragmentation Analysis: Electron Ionization (EI) MS causes the molecule to fragment in a predictable manner. For our proposed structure of 3,4-dimethoxybutan-2-one, key fragmentation pathways would include:
  - Alpha-Cleavage: Cleavage of bonds adjacent to the carbonyl group is highly favorable. We would expect to see fragments corresponding to the loss of the methyl group ($\bullet CH_3$) or the larger methoxyethyl group ($\bullet CH(OCH_3)CH_2OCH_3$).
    - $[M - CH_3]^+ = 132 - 15 = 117$
    - $[M - CH(OCH_3)CH_2OCH_3]^+ = 132 - 89 = 43$ (This is the acetyl cation, $CH_3C{\equiv}O^+$, which is often a very strong peak for methyl ketones).
  - McLafferty Rearrangement: This is not possible for this specific isomer as it lacks a gamma-hydrogen relative to the carbonyl.

Technique	Expected Result	Information Gained
HRMS (ESI/APCI)	Molecular Ion $[M+H]^+$ at m/z 133.0865	Confirms molecular formula $C_6H_{12}O_3$
MS (EI)	Molecular Ion $[M]^{+\bullet}$ at m/z 132	Confirms molecular weight
MS/MS (EI)	Major fragment at m/z 43	Strong evidence for a methyl ketone (CH_3CO-) moiety

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Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and powerful technique for identifying the types of bonds, and thus the functional groups, present in a molecule.[9]

- Causality of Absorption: Molecular bonds vibrate at specific frequencies. When infrared radiation matching a bond's vibrational frequency passes through the sample, the energy is absorbed. This absorption is detected and plotted as a spectrum.
- Expected Spectrum: The IR spectrum of 3,4-dimethoxybutan-2-one is predicted to have several key absorption bands:
  - ~1715 cm^{-1} (Strong, Sharp): This is the most diagnostic peak and corresponds to the C=O (carbonyl) stretching vibration of a saturated aliphatic ketone.[9][10] Its presence would confirm the result of the 2,4-DNPH test and the IHD calculation.
  - ~2850-2960 cm^{-1} (Medium-Strong): These peaks are due to the C-H stretching vibrations of the alkane portions of the molecule (methyl and methylene groups).[10]
  - ~1100-1150 cm^{-1} (Strong): This region will show strong C-O (ether) stretching vibrations, confirming the presence of the two methoxy groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Map

NMR spectroscopy is arguably the most powerful tool for structure elucidation, providing a detailed map of the carbon and hydrogen framework.[1][4] It reveals the chemical environment, quantity, and connectivity of atoms.

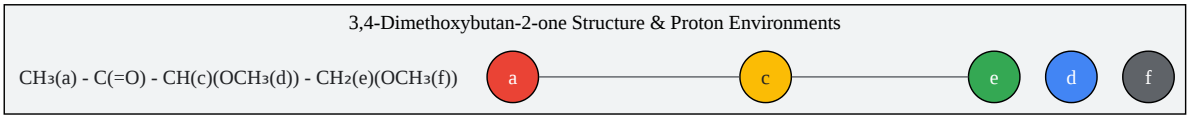
This spectrum shows a peak for each unique carbon atom in the molecule. For the proposed structure of 3,4-dimethoxybutan-2-one, we expect 6 distinct signals.

- > 200 ppm: A signal in this downfield region is characteristic of a ketone carbonyl carbon.
- ~50-80 ppm: Signals in this range are typical for sp^3 carbons bonded to an oxygen atom (the two O-CH_3 carbons, the CH, and the CH_2).

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- ~20-30 ppm: A signal in this upfield region is expected for the methyl carbon of the acetyl group (CH_3-C=O).

The proton NMR spectrum provides information on the number of different types of protons, their relative numbers (integration), and their neighboring protons (multiplicity). For 3,4-dimethoxybutan-2-one, we predict 5 distinct proton signals.



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Caption: Predicted proton environments and key couplings.

Predicted ^{1}H NMR Data Summary:

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Signal Label	Assignment	Predicted Shift (δ, ppm)	Integration	Multiplicity	Rationale for Shift & Multiplicity
a	CH_3-C=O	~2.2	3H	Singlet (s)	Adjacent to a carbonyl group. No adjacent protons.
b	CH(OCH_3)	~3.4	3H	Singlet (s)	Standard methoxy group shift. No adjacent protons.
c	CH_2(OCH_3)	~3.3	3H	Singlet (s)	Standard methoxy group shift. No adjacent protons.
d	C(=O)-CH-CH_2	~3.9	1H	Multiplet (m)	Deshielded by carbonyl and ether oxygen. Coupled to the two protons at (e).
e	CH-CH_2-O	~3.6	2H	Multiplet (m)	Deshielded by ether oxygen. Coupled to the proton at (d). Protons are diastereotopic, leading to

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	a complex pattern.

Data Integration and Final Confirmation

The final step is to synthesize all the collected data. The proposed structure of 3,4-dimethoxybutan-2-one must be consistent with every piece of evidence.

- IHD = 1: Consistent with the C=O bond.
- Chemical Tests: A positive 2,4-DNPH test and a negative Tollens' test confirm a ketone.
- HRMS: Confirms the molecular formula $C_6H_{12}O_3$.
- MS Fragmentation: A major peak at m/z 43 strongly supports the CH_3CO- group.
- IR Spectrum: A strong absorption at ~1715 cm^{-1} confirms the ketone C=O, and strong C-O bands confirm the ether groups.
- ^{13}C NMR: The presence of 6 distinct signals, including one >200 ppm, matches the proposed structure's symmetry and functional groups.
- ^{1}H NMR: The presence of 5 signals with the predicted chemical shifts, integrations, and multiplicities provides a definitive fingerprint of the molecule's proton framework.

This comprehensive and self-validating dataset allows for the unambiguous assignment of the structure as 3,4-dimethoxybutan-2-one.

Standard Operating Protocols

The following are generalized protocols for the acquisition of the spectroscopic data discussed.

▶ **Protocol 1: Mass Spectrometry (HRMS-ESI)**

- Sample Preparation: Dissolve ~1 mg of the sample in 1 mL of a suitable solvent (e.g., methanol or acetonitrile). Dilute this stock solution 1:100 in the same solvent. Add 0.1% formic acid to aid in protonation for positive ion mode.

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- Instrument Setup: Calibrate the mass spectrometer (e.g., a Q-TOF or Orbitrap instrument) according to the manufacturer's specifications using a known calibration standard.
- Analysis: Infuse the sample solution into the electrospray ionization (ESI) source at a flow rate of 5-10 µL/min.
- Data Acquisition: Acquire data in positive ion mode over a mass range of m/z 50-500. Ensure the resolution is set to >10,000 (FWHM).
- Data Processing: Determine the accurate mass of the $[M+H]^+$ ion and use software to calculate the most probable elemental composition.

▶ **Protocol 2: Infrared (IR) Spectroscopy (ATR)**

- Instrument Preparation: Record a background spectrum of the clean Attenuated Total Reflectance (ATR) crystal (e.g., diamond or zinc selenide).
- Sample Application: Place one drop of the neat liquid sample directly onto the ATR crystal.
- Data Acquisition: Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio. The standard data acquisition range is 4000-400 cm^{-1}.
- Data Processing: Perform an ATR correction if necessary. Label significant peaks corresponding to the key functional groups.

▶ **Protocol 3: Nuclear Magnetic Resonance (NMR) Spectroscopy**

- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.6 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$) in a standard 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- Instrument Tuning: Insert the sample into the NMR spectrometer (e.g., 400 MHz). Tune and match the probe for the desired nuclei (^1H and ^{13}C). Lock the field frequency onto the deuterium signal of the solvent. Shim the magnetic field to achieve optimal homogeneity.
- ^1H NMR Acquisition: Acquire the proton spectrum using a standard pulse sequence. Set the spectral width to ~15 ppm and the acquisition time to ~3 seconds.

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- ^{13}C NMR Acquisition: Acquire the carbon spectrum using a proton-decoupled pulse sequence. Set the spectral width to ~240 ppm. A longer acquisition time (e.g., several hours) may be required due to the lower natural abundance of ^{13}C.

- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decays (FIDs). Calibrate the chemical shift scale using the TMS signal. Integrate the ^{1}H NMR signals.

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